

Essential Safety and Logistical Information for Handling JNJ-1013

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Compound of Interest

Compound Name: JNJ-1013

Cat. No.: B10832104

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For researchers, scientists, and drug development professionals working with **JNJ-1013**, this guide provides immediate and essential safety and logistical information. Adherence to these procedures is critical for ensuring a safe laboratory environment and the integrity of your research.

JNJ-1013 is a potent and selective IRAK1 degrader, available for research use only.^[1] It is supplied as a solid and should be handled with care, treating it as a potentially hazardous substance.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **JNJ-1013** is provided below for easy reference. This data has been compiled from various chemical suppliers.

Property	Value	Source
CAS Number	2597343-08-1	^[2]
Molecular Formula	C46H55N9O7S	^[2]
Molecular Weight	878.1 g/mol	^[2]
Appearance	Solid	^[2]
Purity	≥98%	^[2]

Solubility

Proper dissolution is critical for experimental accuracy. The following table outlines the solubility of **JNJ-1013** in various solvents.

Solvent	Solubility	Source
DMSO	Sparingly soluble (1-10 mg/ml)	[2]
Acetonitrile	Slightly soluble (0.1-1 mg/ml)	[2]
Water	Slightly soluble (0.1-1 mg/ml)	[2]

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **JNJ-1013** was not found during the search, a product information sheet from Cayman Chemical advises that this material should be considered hazardous until further information becomes available.[\[3\]](#) Therefore, the following personal protective equipment should be considered mandatory when handling **JNJ-1013**.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Operational Plans: Handling and Storage

Strict adherence to the following procedures for handling and storage is necessary to maintain the stability of the compound and ensure user safety.

Handling

- Avoid Contact: Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[3]
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Weighing: If weighing the solid form, take care to avoid generating dust.
- Solution Preparation: When preparing stock solutions, add the solvent to the solid slowly to avoid splashing. For aqueous solutions, it is recommended to first dissolve the compound in an organic solvent like DMSO and then dilute with the aqueous buffer.[3] Aqueous solutions should not be stored for more than one day.[3]
- Hygiene: Wash hands thoroughly after handling.[3]

Storage

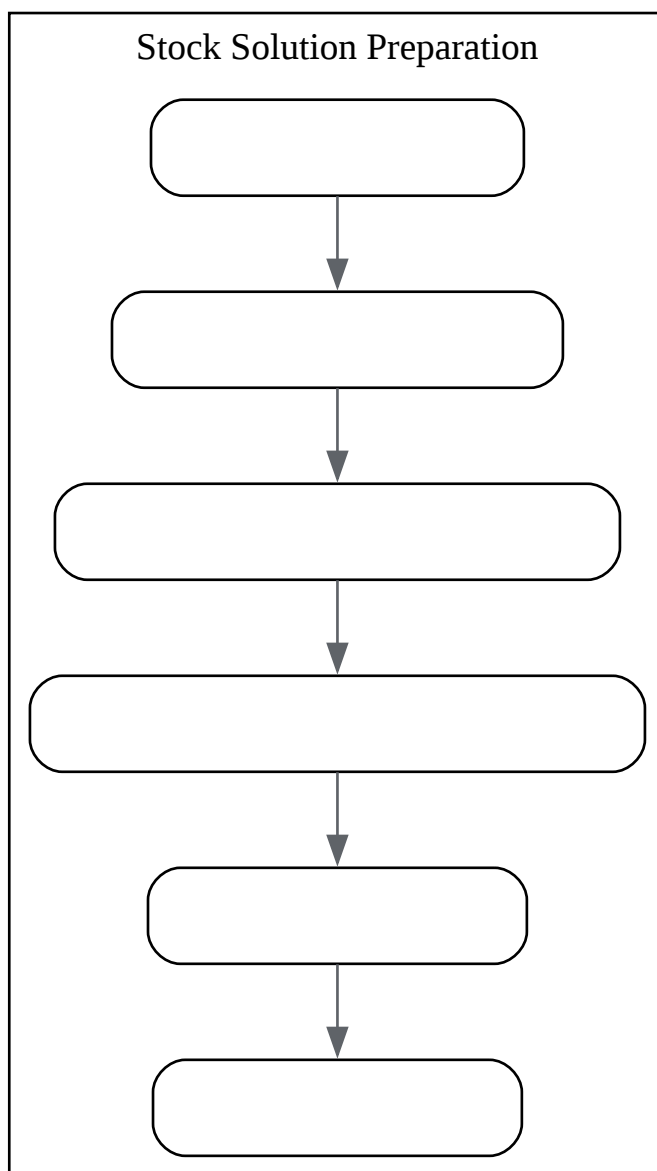
- Short-term and Long-term Storage: Store at -20°C.[2]
- Stability: The compound is stable for at least four years when stored correctly.[3]
- Shipping: **JNJ-1013** is typically shipped at room temperature.[2]

Disposal Plan

Dispose of **JNJ-1013** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the general workflow for preparing a stock solution of **JNJ-1013**.

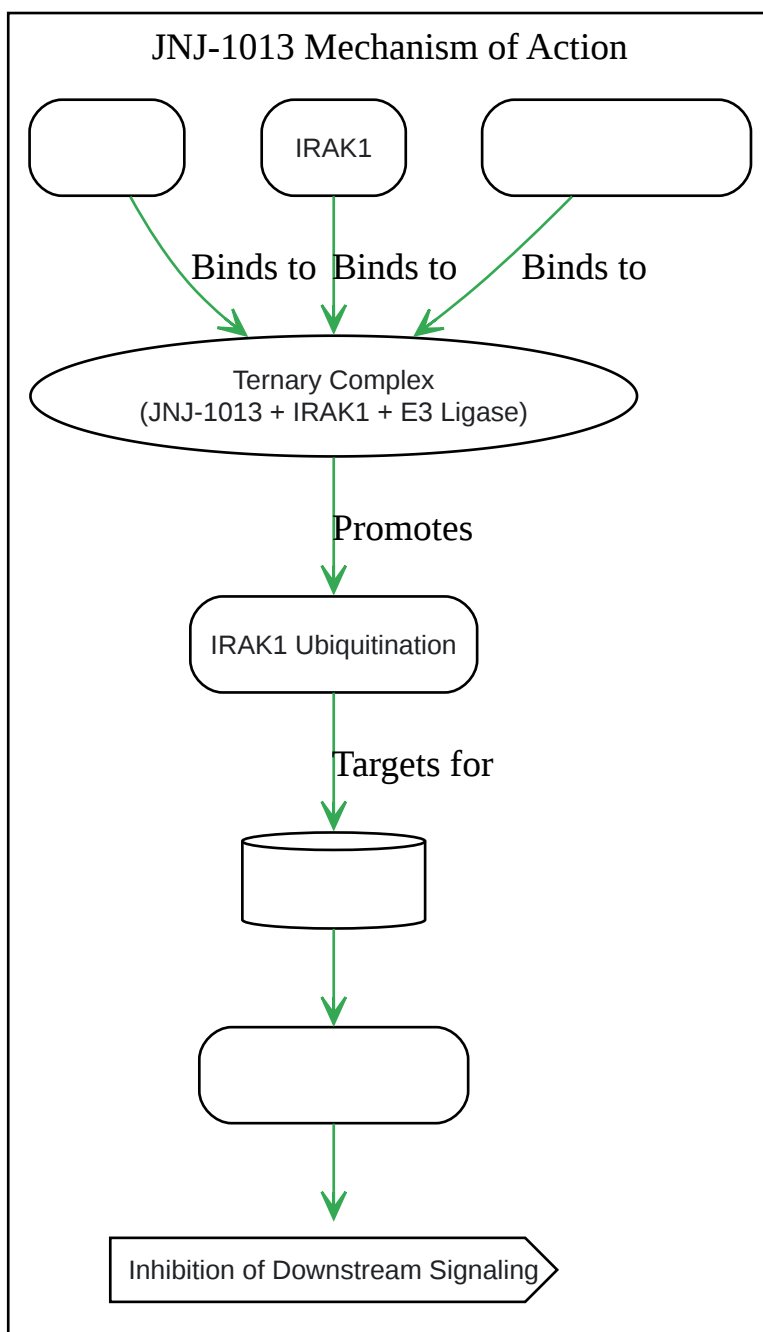


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Workflow for preparing a **JNJ-1013** stock solution.

Signaling Pathway of JNJ-1013

JNJ-1013 is a proteolysis-targeting chimera (PROTAC) that induces the degradation of Interleukin-1 Receptor-Associated Kinase 1 (IRAK1).[2] This mechanism of action is crucial for its potential therapeutic effects. The simplified signaling pathway is depicted below.



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Simplified signaling pathway of **JNJ-1013** as an IRAK1 degrader.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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